

GSK6853: A Technical Guide for Studying Epigenetic Regulation

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Compound of Interest

Compound Name: GSK6853

Cat. No.: B607858

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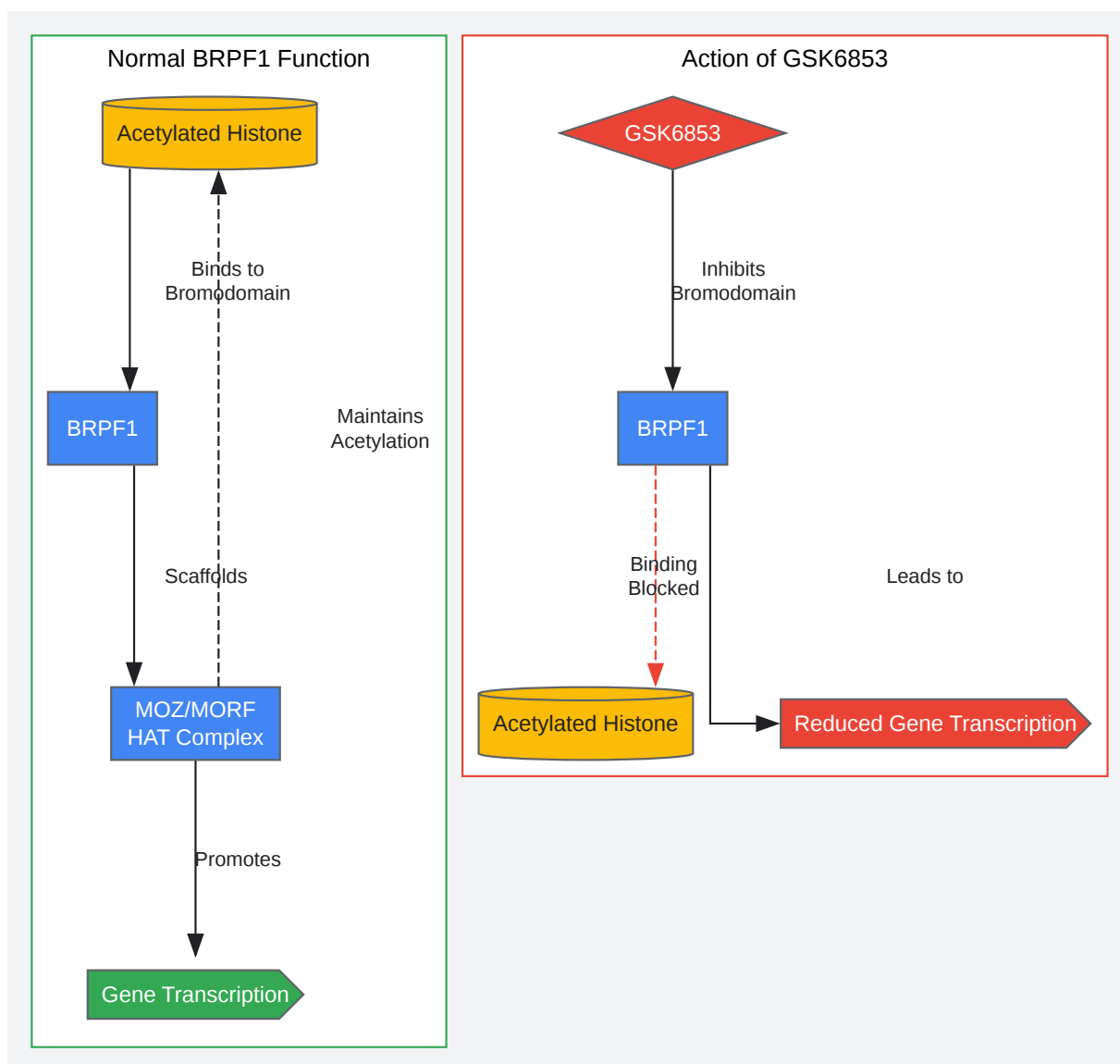
This in-depth technical guide provides a comprehensive overview of **GSK6853**, a potent and highly selective chemical probe for the bromodomain of Bromodomain and PHD Finger Containing Protein 1 (BRPF1). This document details the mechanism of action, key quantitative data, experimental protocols, and the role of **GSK6853** in elucidating epigenetic regulatory pathways.

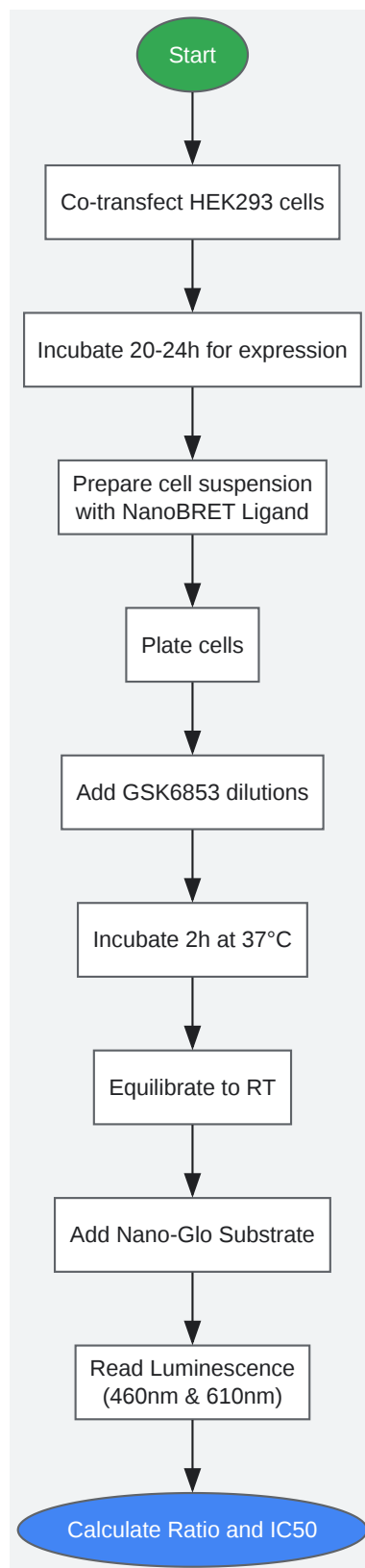
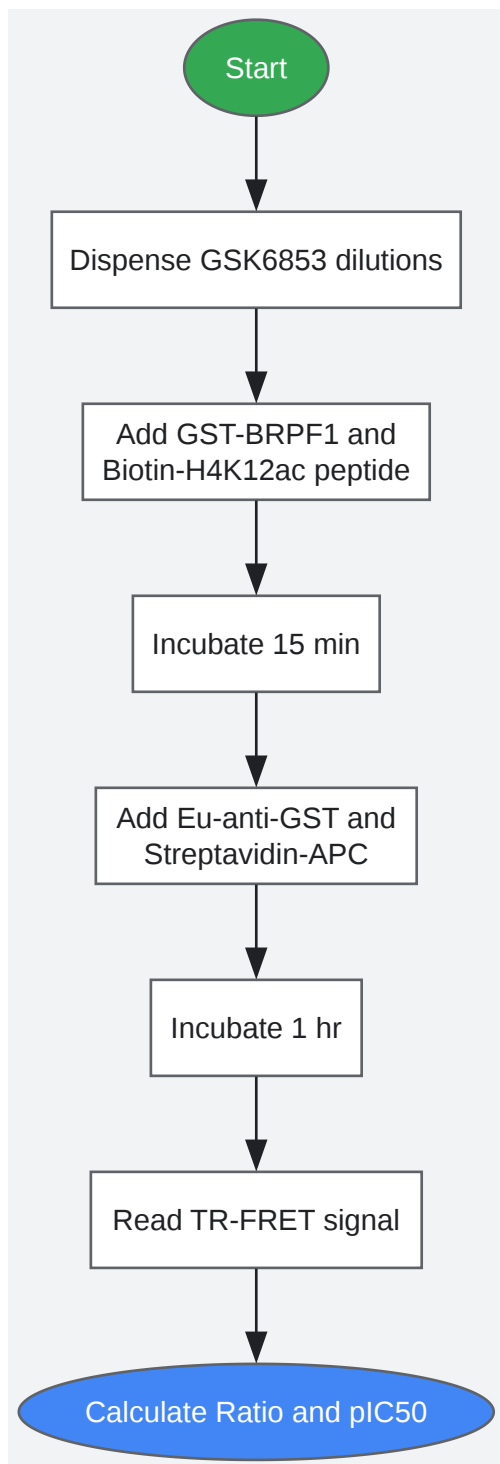
Introduction to GSK6853 and BRPF1

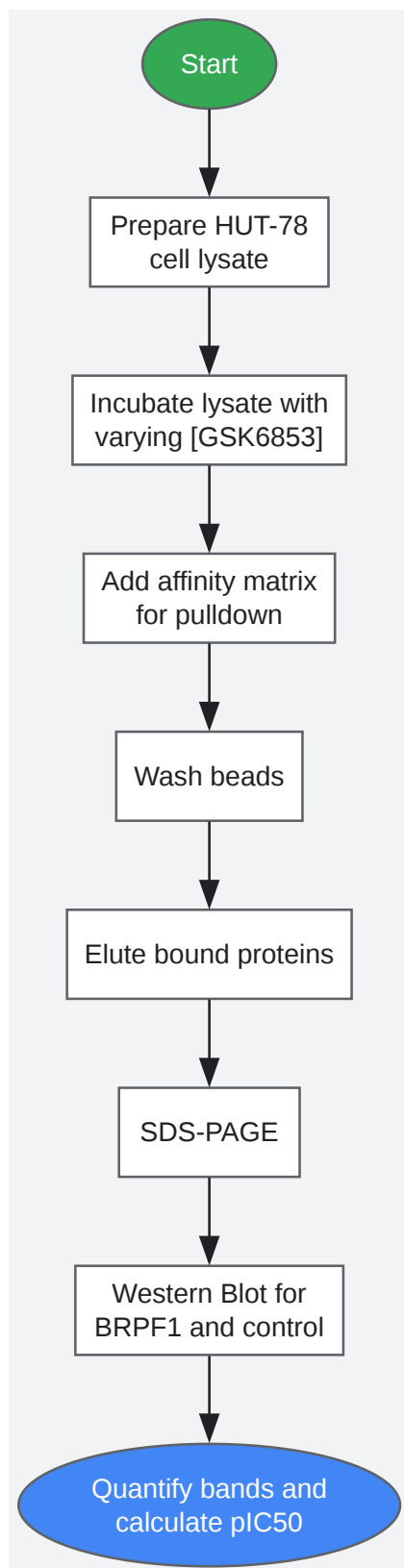
GSK6853 is a selective benzimidazolone inhibitor of the BRPF1 bromodomain.^{[1][2]} BRPF1 is a crucial scaffolding protein involved in the assembly of the MYST family of histone acetyltransferase (HAT) complexes, including the MOZ/MORF complexes.^{[1][3]} These complexes play a pivotal role in chromatin remodeling and transcriptional regulation by acetylating histone tails, a key epigenetic modification associated with active gene expression. The BRPF1 bromodomain specifically recognizes and binds to acetylated lysine residues on histones, thereby recruiting the HAT complex to specific chromatin loci. By inhibiting the BRPF1 bromodomain, **GSK6853** disrupts this interaction, leading to altered gene expression and providing a powerful tool to investigate the biological functions of BRPF1-containing HAT complexes.

Mechanism of Action

GSK6853 functions as a competitive inhibitor of the BRPF1 bromodomain, preventing its engagement with acetylated histone tails. This disruption of the "reader" function of BRPF1 consequently interferes with the recruitment and activity of the associated MOZ/MORF HAT complexes at specific genomic locations. This leads to a reduction in histone acetylation at these sites, altering chromatin structure and modulating the transcription of target genes.







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